

An In-depth Technical Guide to the Safety and Handling of Ethyl Cyclopentylideneacetate

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Compound of Interest

Compound Name: *Ethyl cyclopentylideneacetate*

Cat. No.: B162082

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Ethyl cyclopentylideneacetate**. The information is compiled to assist laboratory personnel in minimizing risks and ensuring safe operational procedures. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide integrates data from authoritative chemical databases, safety protocols for similar substances, and standardized experimental guidelines.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl cyclopentylideneacetate** is presented in Table 1. This data is crucial for understanding the substance's behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Ethyl Cyclopentylideneacetate**

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₂	PubChem[1]
Molecular Weight	154.21 g/mol	PubChem[1]
CAS Number	1903-22-6	PubChem[1]
Appearance	White to Light Brown	Vendor Information
Boiling Point	214.1 °C at 760 mmHg	ChemSrc
Flash Point	100.5 °C	ChemSrc
Density	1.082 g/cm ³	ChemSrc
Vapor Pressure	0.159 mmHg at 25°C	ChemSrc
Solubility	No data available	
LogP	2.04990	ChemSrc

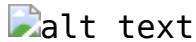
Hazard Identification and Classification

Ethyl cyclopentylideneacetate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

Table 2: GHS Hazard Classification for **Ethyl Cyclopentylideneacetate**

Hazard Class	Hazard Statement	GHS Code	Source
Skin Corrosion/Irritation	Causes skin irritation	H315	PubChem[1]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	PubChem[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	PubChem[1]

Hazard Pictogram:



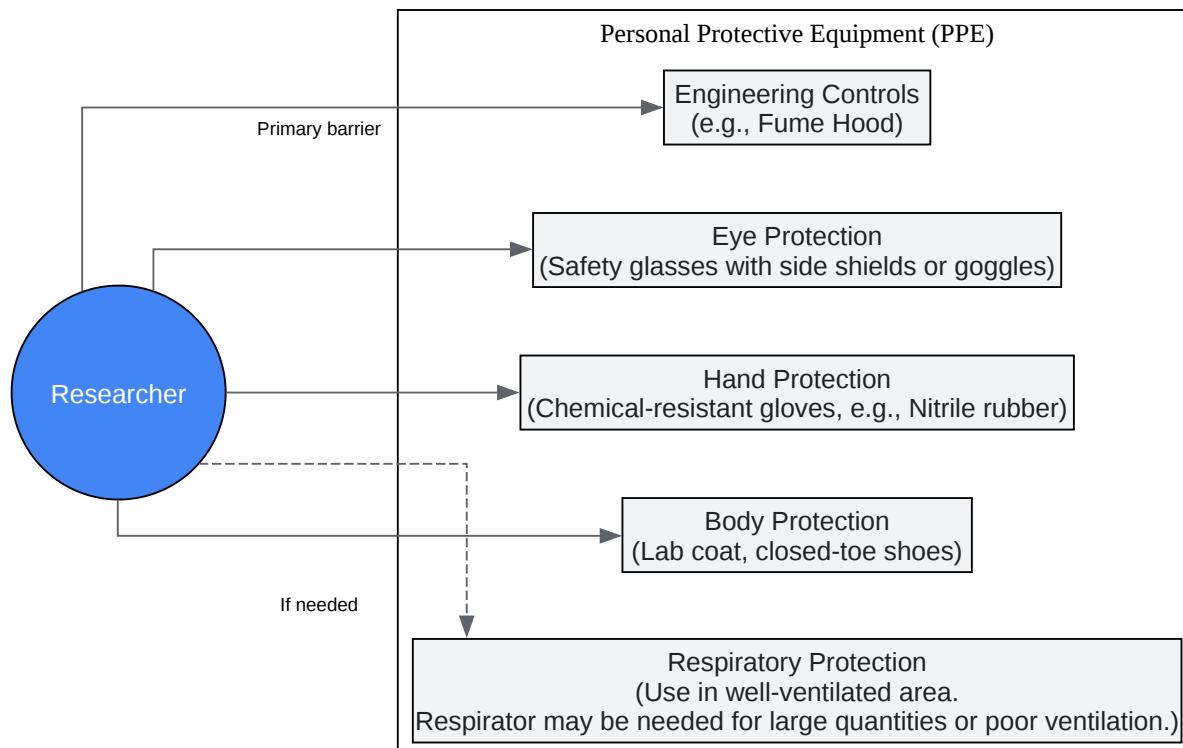
Signal Word: Warning

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe working environment.

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ethyl cyclopentylideneacetate** to determine the appropriate PPE.



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*Figure 1. Recommended Personal Protective Equipment for handling **Ethyl cyclopentylideneacetate**.*

3.2. Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mist.
- Use non-sparking tools and avoid sources of ignition.

- Ground and bond containers when transferring material.
- Wash hands thoroughly after handling.

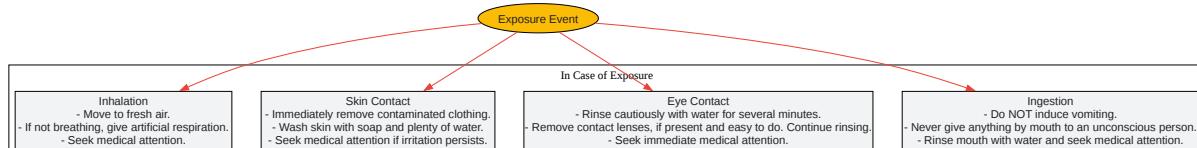
3.3. Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- Store separately from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these first-aid measures and be prepared for spill response.

4.1. First-Aid Measures



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Figure 2. First-aid procedures for exposure to **Ethyl cyclopentylideneacetate**.

4.2. Spill and Leak Procedures

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material with a non-combustible absorbent and dispose of it as hazardous waste.

Disposal Considerations

Dispose of **Ethyl cyclopentylideneacetate** and its containers in accordance with local, state, and federal regulations. This material may be classified as hazardous waste.

Experimental Protocols for Hazard Assessment

While specific toxicological data for **Ethyl cyclopentylideneacetate** is not readily available, its potential for skin and eye irritation can be assessed using standardized in vitro methods. These protocols provide an alternative to animal testing and are recognized by international regulatory bodies.

6.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

This test method evaluates the potential of a chemical to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Methodology:

- Tissue Preparation: Reconstructed human epidermis tissue models are equilibrated in culture medium.
- Chemical Application: A small volume of the test chemical (or a suitable dilution) is applied topically to the surface of the tissue.
- Exposure: The tissues are exposed to the chemical for a defined period (e.g., 15-60 minutes).
- Post-Exposure Incubation: The chemical is removed by rinsing, and the tissues are incubated in fresh medium for a post-exposure period (e.g., 42 hours).

- **Viability Assessment:** Tissue viability is determined using a quantitative assay, typically the MTT assay. The enzymatic conversion of MTT to a colored formazan product by viable cells is measured spectrophotometrically.
- **Data Interpretation:** The viability of the chemical-treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., $\leq 50\%$) indicates that the chemical is an irritant.[\[5\]](#)

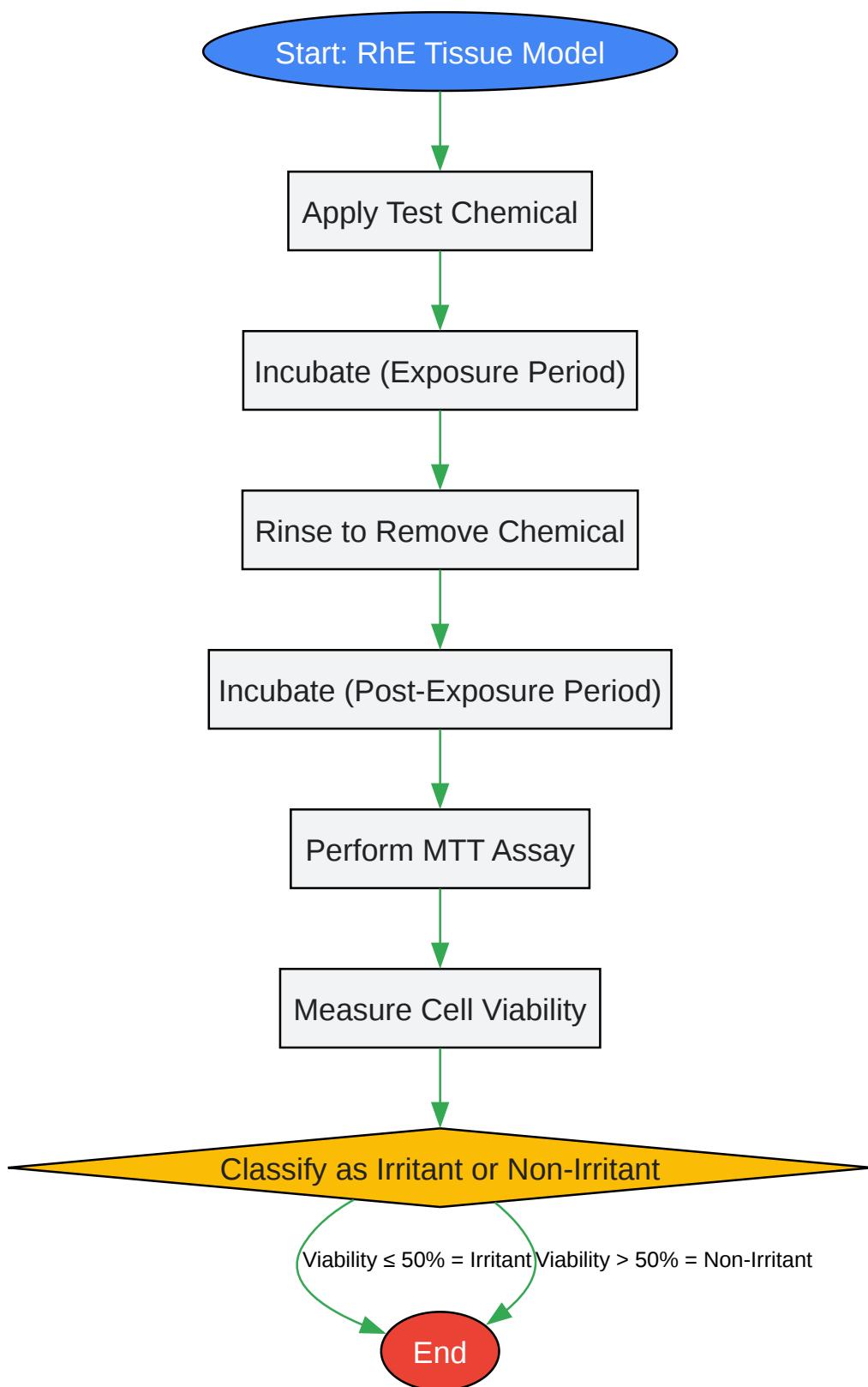
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Figure 3. Experimental workflow for the *in vitro* skin irritation test (OECD 439).

6.2. In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD Guideline 492)

This test method is used to identify chemicals that are not classified as eye irritants or causing serious eye damage.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Methodology:

- **Tissue Preparation:** Reconstructed human cornea-like epithelium tissue models are pre-incubated in culture medium.
- **Chemical Application:** The test chemical is applied topically to the surface of the corneal tissue. The application method differs for liquids and solids.
- **Exposure:** Tissues are exposed for a set duration (e.g., 30 minutes for liquids).[\[8\]](#)
- **Post-Exposure Incubation:** After rinsing, the tissues are transferred to fresh medium for a post-incubation period.
- **Viability Assessment:** Cell viability is measured using the MTT assay.
- **Data Interpretation:** If the tissue viability is greater than 60% relative to the negative control, the chemical is considered a non-irritant.[\[8\]](#)[\[10\]](#)

6.3. Respiratory Irritation Assessment

As **Ethyl cyclopentylideneacetate** may cause respiratory irritation, it is important to handle it in a manner that minimizes inhalation exposure. Formal testing for respiratory irritation is complex and often involves specialized in vivo or in vitro models of the respiratory tract.

General Assessment Approach for Volatile Organic Compounds (VOCs):

- **In Vitro Models:** Use of cultured human respiratory epithelial cells to assess cytotoxicity and inflammatory responses following exposure to the vapor phase of the compound.
- **Dosimetry Modeling:** Computational models can be used to estimate the deposition and concentration of the vapor in different regions of the respiratory tract.[\[11\]](#)

- Symptom Monitoring in Occupational Settings: In a controlled environment, monitoring for symptoms such as nose and throat discomfort, headache, and dizziness can provide information on the irritant potential of a substance.

Disclaimer: This document is intended as a guide for trained professionals and should not be considered a substitute for a comprehensive risk assessment. Always consult the most current safety information and institutional protocols before handling any chemical.

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